

Personal protective equipment for handling Ethyl 3-butenoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3-butenoate*

Cat. No.: *B156250*

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl 3-butenoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 3-butenoate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant chemical management.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 3-butenoate** is presented below.

Property	Value
CAS Number	1617-18-1 [1]
Molecular Formula	C6H10O2 [1]
Molecular Weight	114.14 g/mol [1]
Appearance	Liquid [2] [3]
Boiling Point	117.2°C to 119°C at 760 mmHg [1] [4]
Flash Point	30.7°C to 31°C [1] [2]
Density	0.904 g/cm³ [1] [2]
Vapor Pressure	17.6 mmHg at 25°C [1]
Storage Temperature	2-8°C, sealed in a dry place [3]

Hazard Identification and Safety Precautions

Ethyl 3-butenoate is classified as a flammable liquid.[\[5\]](#)[\[6\]](#) It is crucial to handle this chemical with appropriate safety measures to prevent accidents.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[\[5\]](#)[\[6\]](#)

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[5\]](#)[\[6\]](#)
- P233: Keep container tightly closed.[\[5\]](#)[\[6\]](#)
- P240: Ground and bond container and receiving equipment.[\[5\]](#)[\[6\]](#)
- P241: Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)[\[6\]](#)
- P242: Use only non-sparking tools.[\[5\]](#)[\[6\]](#)

- P243: Take precautionary measures against static discharge.[5][6]
- P280: Wear protective gloves, eye protection, and face protection.[5][6]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5][6]
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[5]
- P403 + P235: Store in a well-ventilated place. Keep cool.[5][6]
- P501: Dispose of contents/container to an approved waste disposal plant.[5][6]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **Ethyl 3-butenoate** to minimize exposure risk.

PPE Type	Specification	Purpose
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield is recommended when a significant splash hazard exists.[7]	Protects against splashes and vapors that can cause eye irritation.[7]
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves for incidental contact).[7] For prolonged contact, consult the glove manufacturer's compatibility chart.	Prevents skin contact.[7] Always inspect gloves before use and change them immediately if contact with the chemical occurs.[7][8]
Body Protection	A standard laboratory coat.[4] An acid-resistant apron may be worn for additional protection when handling larger quantities.[8]	Protects skin and clothing from minor spills and splashes.[4]
Footwear	Closed-toe and closed-heel shoes.	Protects feet from spills and falling objects.
Respiratory Protection	Generally not required if work is performed in a well-ventilated area or a chemical fume hood.[7] If there is a risk of inhaling vapors or aerosols, an appropriate respirator should be used.[8]	Engineering controls are the primary method for controlling inhalation hazards.[7]

Operational and Disposal Plans

A systematic approach to handling and disposing of **Ethyl 3-butenoate** is essential for laboratory safety and environmental compliance.

I. Operational Plan: Safe Handling Procedures

A. Engineering Controls:

- Ventilation: All work with **Ethyl 3-butenoate** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.[7]
- Emergency Equipment: An operational and easily accessible eyewash station and safety shower must be available in the immediate work area.[7]

B. Standard Operating Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.[7]
 - Review the experimental protocol and identify potential hazards.
 - Locate the nearest eyewash station, safety shower, and fire extinguisher.[7]
- Handling:
 - Don the appropriate PPE as specified in the table above.[7]
 - Dispense the chemical carefully, avoiding the creation of aerosols.
 - Keep containers of **Ethyl 3-butenoate** closed when not in use.[5][7]
 - Use compatible equipment and glassware.[7]
- Post-Handling:
 - Decontaminate the work surface with a suitable solvent and then wash with soap and water.
 - Remove PPE carefully to avoid cross-contamination.[7]
 - Wash hands thoroughly with soap and water after removing gloves.[7]

II. Disposal Plan: Waste Management

Proper disposal of **Ethyl 3-butenoate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.[8]

A. Waste Collection:

- All materials contaminated with **Ethyl 3-butenoate**, including disposable PPE, weighing papers, and contaminated labware, must be collected in a designated and clearly labeled hazardous waste container.[8]
- The container should be made of a material compatible with flammable organic liquids.

B. Waste Segregation and Storage:


- Store the hazardous waste container in a designated, well-ventilated, and secure area.[8]
- Keep the container away from sources of ignition and incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[9]
- Ensure the container is kept tightly sealed except when adding waste.[9]

C. Waste Disposal:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal contractor.[9][10]
- Do not dispose of **Ethyl 3-butenoate** down the drain or in regular trash.[9][10]

III. Emergency Spill Protocol

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

[Click to download full resolution via product page](#)

Caption: Workflow for responding to an **Ethyl 3-butenoate** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl but-3-enoate | CAS#:1617-18-1 | Chemsoc [chemsoc.com]
- 2. ETHYL 3-BUTENOATE CAS#: 1617-18-1 [m.chemicalbook.com]
- 3. Ethyl but-3-enoate | 1617-18-1 [sigmaaldrich.com]
- 4. ethyl 3-butenoate, 1617-18-1 [thegoodsentscompany.com]
- 5. Ethyl But-3-enoate | 1617-18-1 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 3-butenoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156250#personal-protective-equipment-for-handling-ethyl-3-butenoate\]](https://www.benchchem.com/product/b156250#personal-protective-equipment-for-handling-ethyl-3-butenoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com